

Application Notes: Purification of 3-Amino-3-(4-hydroxyphenyl)propanoic Acid

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Compound of Interest

Compound Name: 3-Amino-3-(4-hydroxyphenyl)propanoic acid

Cat. No.: B1219115

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Introduction

3-Amino-3-(4-hydroxyphenyl)propanoic acid, also known as β -Tyrosine, is a non-proteinogenic β -amino acid.[1] Its structural features make it a valuable building block in medicinal chemistry and drug development. For instance, it is a component of tyrosine kinase receptor inhibitors and is used in the preparation of advanced, environmentally friendly adhesives. Given its applications in sensitive fields like pharmaceutical research, achieving high purity is critical. Impurities from the synthesis, such as unreacted starting materials (e.g., 4-hydroxybenzaldehyde, malonic acid) or side-products, must be effectively removed.[2] This document outlines established methods for the purification of **3-Amino-3-(4-hydroxyphenyl)propanoic acid**, focusing on solvent washing and recrystallization techniques.

Principle of Purification Methods

- **Sequential Solvent Washing:** This is a straightforward method to remove impurities that have different solubilities from the desired compound. The crude product is washed with a series of solvents selected to dissolve specific impurities while leaving the target compound as a solid. A typical synthesis involves refluxing 4-hydroxybenzaldehyde, malonic acid, and ammonium acetate in 1-butanol, which results in the precipitation of the product upon reaction completion.[2] Subsequent washing with boiling solvents can effectively remove residual reactants and by-products.[2]

- **Recrystallization:** This is a powerful technique for purifying crystalline solids. The principle relies on the differential solubility of the compound and its impurities in a chosen solvent at different temperatures.^[3] The crude solid is dissolved in a minimum amount of a suitable hot solvent, in which the compound has high solubility at elevated temperatures and low solubility at cooler temperatures.^[3] As the solution cools, the purified compound crystallizes, while the impurities remain dissolved in the solvent (mother liquor).^[3] For compounds similar in structure, recrystallization from boiling water has been shown to be effective.^[4]

Physicochemical Properties and Purity Data

The following table summarizes key physicochemical properties of **3-Amino-3-(4-hydroxyphenyl)propanoic acid**, which are essential for its handling and characterization.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ NO ₃	^[2] ^[5] ^[6]
Molecular Weight	181.19 g/mol	^[1] ^[2] ^[5]
Appearance	Off-white powder / solid	^[7]
Melting Point	193-195 °C	^[6]
Solubility	Slightly soluble in water and DMSO (heated)	^[6]
Purity (Commercial)	≥95% to ≥98%	^[5] ^[7]

Experimental Protocols

Protocol 1: Purification by Sequential Solvent Washing

This protocol is adapted from a synthetic procedure where the product precipitates from the reaction mixture and is purified by washing.^[2] It is effective for removing unreacted starting materials and soluble by-products.

Materials and Equipment:

- Crude **3-Amino-3-(4-hydroxyphenyl)propanoic acid**

- 1-Butanol
- Ethanol
- Deionized Water
- Büchner funnel and flask
- Filter paper
- Beakers
- Heating plate
- Vacuum oven or desiccator

Procedure:

- Initial Filtration: Filter the crude precipitate from the reaction mixture using a Büchner funnel.
- 1-Butanol Wash: Transfer the solid cake to a beaker and add boiling 1-butanol (e.g., 2 x 50 mL for a ~2.4 g scale reaction). Stir the slurry vigorously for 5-10 minutes.^[2]
- Filtration: Filter the hot mixture through the Büchner funnel to collect the solid. Discard the filtrate.
- Ethanol Wash: Return the solid to the beaker and add boiling ethanol (e.g., 2 x 50 mL).^[2] Stir the slurry for 5-10 minutes.
- Filtration: Filter the hot mixture again to collect the solid.
- Water Wash: Wash the collected solid on the filter with deionized water (e.g., 100 mL) to remove any remaining inorganic salts or highly polar impurities.^[2]
- Drying: Dry the purified solid in a vacuum oven or desiccator at 80-100 °C for 8-10 hours to obtain the final product.^[2]

Protocol 2: Purification by Recrystallization from Water

This protocol is based on the general principles of recrystallization and the known solubility characteristics of similar amino acids.^{[3][4]} It is highly effective for achieving high purity.

Materials and Equipment:

- Crude **3-Amino-3-(4-hydroxyphenyl)propanoic acid**
- Deionized Water
- Erlenmeyer flasks
- Heating plate with magnetic stirring
- Büchner funnel and flask
- Filter paper
- Ice bath
- Vacuum oven

Procedure:

- **Dissolution:** Place the crude solid in an Erlenmeyer flask with a stir bar. Add a small amount of deionized water. Heat the mixture to boiling while stirring.^[4]
- **Solvent Addition:** Continue adding small portions of hot deionized water until the solid just completely dissolves.^{[3][8]} Avoid adding an excess of solvent to ensure good recovery.
- **Hot Filtration (Optional):** If there are insoluble impurities, perform a hot filtration by passing the solution through a pre-warmed funnel with fluted filter paper into a clean, pre-warmed flask.
- **Crystallization:** Remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.^[3]
- **Ice Bath Cooling:** Once the flask has reached room temperature and crystal formation has slowed, place it in an ice bath for at least 30 minutes to maximize the yield of crystals.^[3]

- **Crystal Collection:** Collect the purified crystals by vacuum filtration using a Büchner funnel.[\[3\]](#)
- **Washing:** Gently wash the crystals on the filter with a small amount of ice-cold deionized water to remove any residual mother liquor.
- **Drying:** Dry the crystals in a vacuum oven or desiccator to remove all traces of water.

Purity Assessment

The purity of the final product should be confirmed using one or more of the following analytical techniques.

Technique	Purpose	Typical Parameters & Expected Results
Melting Point Analysis	Assess purity and confirm identity.	A sharp melting point range (e.g., 193-195 °C) indicates high purity. Impurities typically broaden and depress the melting range. [6]
High-Performance Liquid Chromatography (HPLC)	Quantify purity and detect impurities.	Reversed-phase HPLC with a C18 column and a UV detector is common. Purity is determined by the relative area of the main peak. [9] [10]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Confirm chemical structure and identify impurities.	¹ H and ¹³ C NMR spectra should match the expected structure of 3-Amino-3-(4-hydroxyphenyl)propanoic acid and be free of significant impurity signals. [4]
Infrared (IR) Spectroscopy	Confirm functional groups.	The IR spectrum should show characteristic peaks for amino, hydroxyl, and carboxylic acid functional groups. [4]

Visualized Workflows

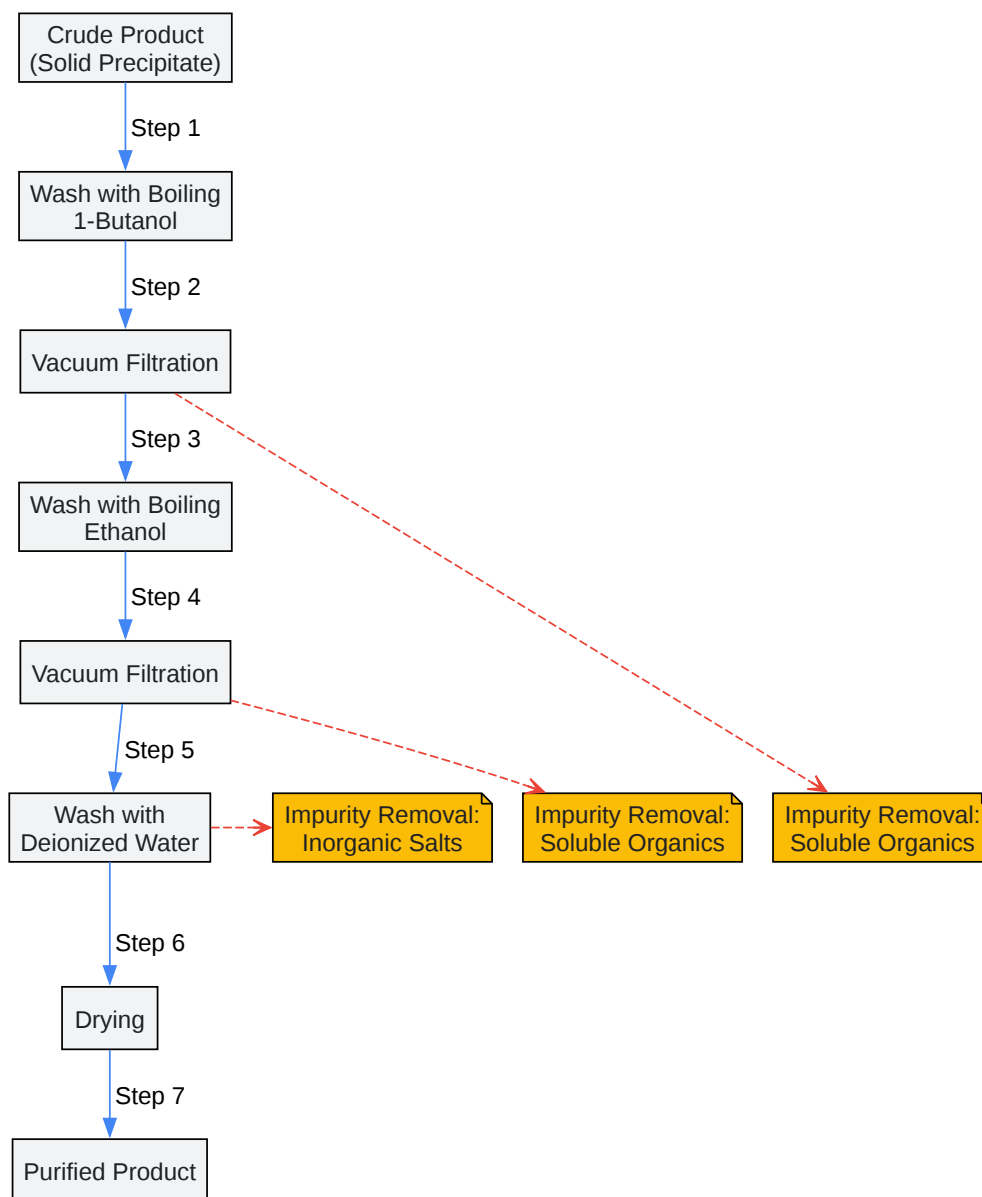


Diagram 1: Sequential Washing Workflow

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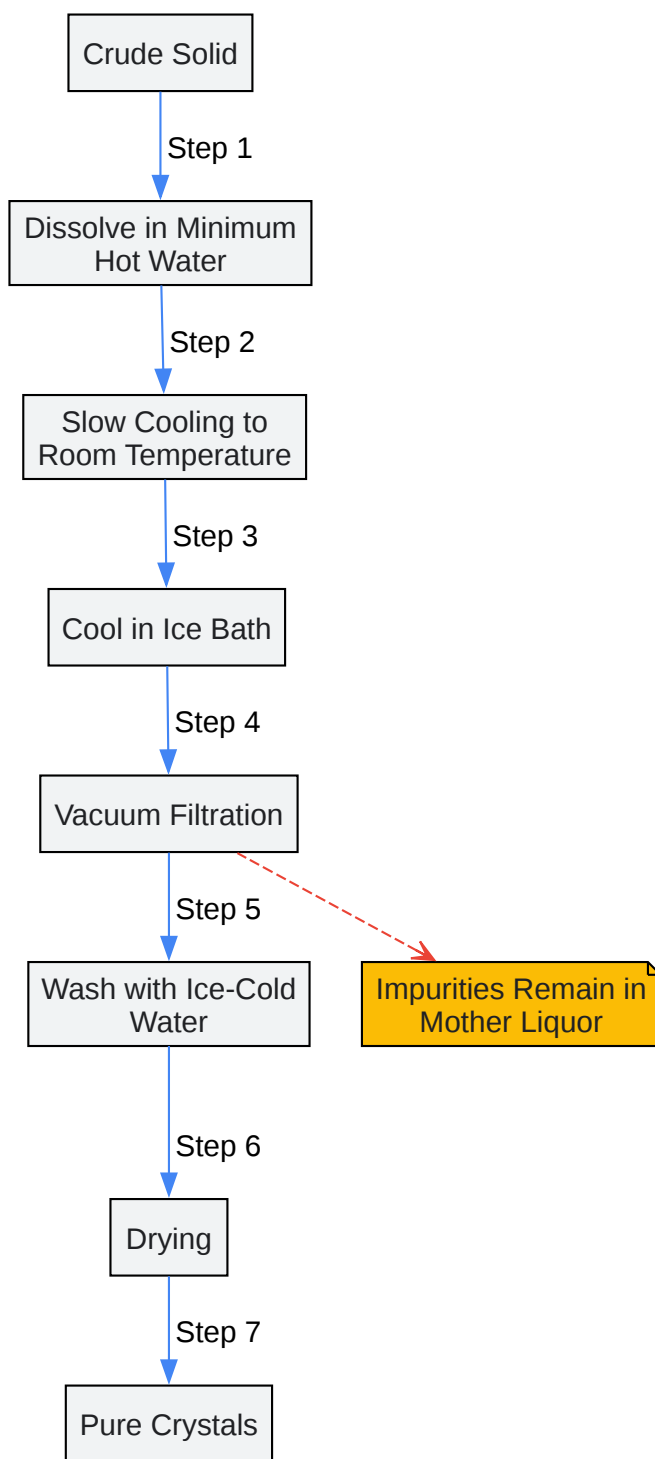


Diagram 2: Recrystallization Workflow

Diagram 2: Recrystallization Workflow

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